

In-Depth Technical Guide to 6-Bromo-1-hexene

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Compound of Interest

Compound Name: 6-Bromo-1-hexene

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This technical guide provides a comprehensive overview of **6-Bromo-1-hexene**, a versatile bifunctional molecule utilized in a variety of organic syntheses. This document details its physicochemical properties, provides in-depth experimental protocols for its synthesis and key reactions, and illustrates its synthetic utility.

Physicochemical Properties of 6-Bromo-1-hexene

6-Bromo-1-hexene is a colorless to pale yellow liquid at room temperature.^{[1][2]} Its bifunctionality, possessing both a terminal alkene and a primary alkyl bromide, makes it a valuable reagent in organic chemistry.^[2] The quantitative properties of **6-Bromo-1-hexene** are summarized in the table below for easy reference.

Property	Value
Molecular Weight	163.06 g/mol [3][4][5][6]
Molecular Formula	C ₆ H ₁₁ Br[3][4][5]
CAS Number	2695-47-8[3][5]
Density	1.22 g/mL at 25 °C[4][6][7]
Boiling Point	154-156 °C at 760 mmHg; 47-51 °C at 16 mmHg[4][6][7]
Refractive Index	n _{20/D} 1.465[6][7]
Flash Point	54 °C (129.2 °F) - closed cup[1][7]
Solubility	Not miscible in water[4]
Appearance	Colorless to pale yellow liquid[1][2]

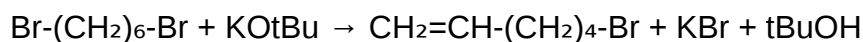
Experimental Protocols

Detailed methodologies for the synthesis of **6-Bromo-1-hexene** and its subsequent key reactions are provided below.

Synthesis of 6-Bromo-1-hexene from 1,6-Dibromohexane

A common and efficient method for the synthesis of **6-Bromo-1-hexene** is through the monodehydrobromination of 1,6-dibromohexane.[1] This E2 elimination reaction is typically mediated by a strong base.[1]

Reaction Scheme:



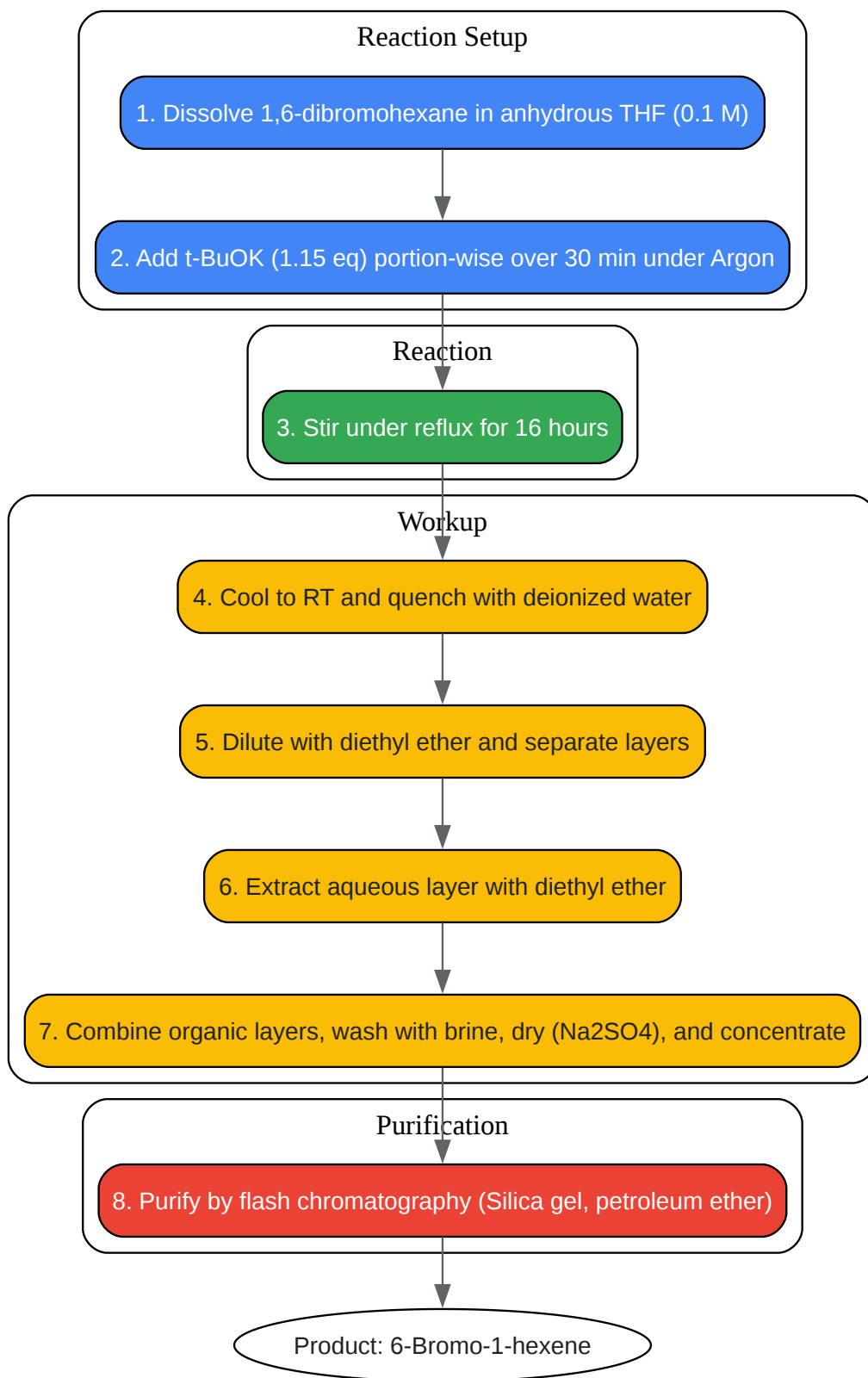
Materials:

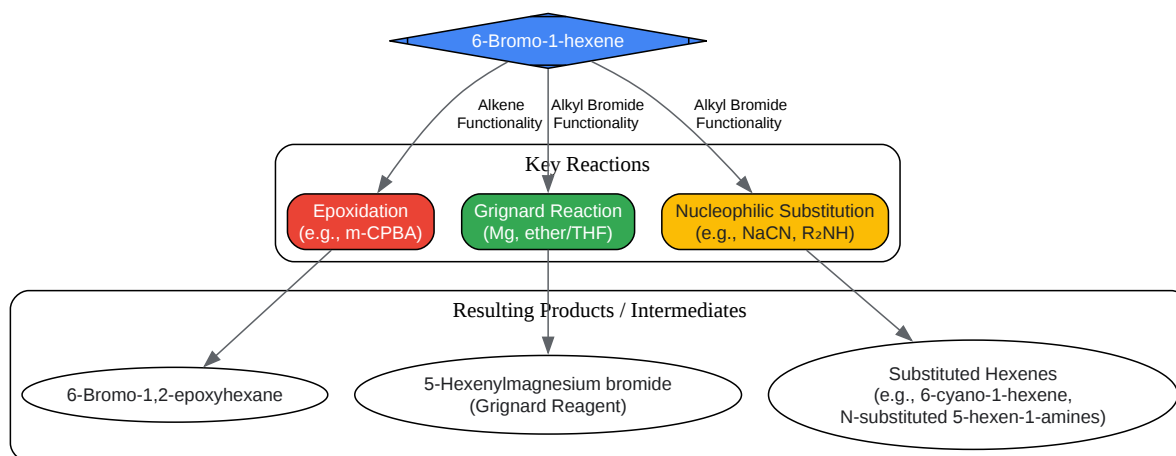
- 1,6-dibromohexane

- Potassium tert-butoxide (t-BuOK)
- Anhydrous tetrahydrofuran (THF)
- Deionized water
- Diethyl ether
- Saturated brine
- Anhydrous sodium sulfate
- Petroleum ether
- Silica gel

Procedure:

- To a stirred solution of 1,6-dibromohexane (1 equivalent) in anhydrous tetrahydrofuran (THF) to make a 0.1 M solution, add potassium tert-butoxide (t-BuOK, 1.15 equivalents) in portions over 30 minutes under an argon atmosphere.^{[1][8]}
- The reaction mixture is then stirred under reflux for 16 hours.^{[1][8]}
- After cooling to room temperature, the reaction is quenched with deionized water.^[8]
- The resulting mixture is diluted with diethyl ether, and the organic and aqueous layers are separated.^[8]
- The aqueous layer is extracted multiple times with diethyl ether.^[8]
- The combined organic layers are washed with saturated brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.^[8]
- The crude product is purified by silica gel flash column chromatography using petroleum ether as the eluent to yield **6-Bromo-1-hexene** as a colorless oil (typical yield: ~79%).^[8]





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References

- 1. 6-Bromo-1-hexene | 2695-47-8 | Benchchem [benchchem.com]
- 2. CAS 2695-47-8: 6-Bromo-1-hexene | CymitQuimica [cymitquimica.com]
- 3. 6-Bromo-1-hexene | C₆H₁₁Br | CID 75906 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 6-Bromo-1-hexene | 2695-47-8 [chemicalbook.com]
- 5. chemscene.com [chemscene.com]
- 6. 6-溴-1-己烯 95% | Sigma-Aldrich [sigmaaldrich.com]
- 7. 6-Brom-1-hexen 95% | Sigma-Aldrich [sigmaaldrich.com]

- 8. 6-Bromo-1-hexene synthesis - chemicalbook [chemicalbook.com]
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